

# In-Depth Technical Guide to 4-Phenylpyridine N-oxide (CAS 1131-61-9)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Phenylpyridine N-oxide

Cat. No.: B075289

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## Core Identification and Chemical Structure

**4-Phenylpyridine N-oxide**, identified by the CAS number 1131-61-9, is a heterocyclic organic compound.<sup>[1][2][3]</sup> Its structure features a pyridine ring with a phenyl group substituted at the fourth position and an oxygen atom bonded to the nitrogen atom of the pyridine ring, forming an N-oxide.<sup>[1]</sup> This N-oxide functionality significantly influences the molecule's electronic properties and reactivity compared to its parent compound, 4-phenylpyridine.

Synonyms: 1-Oxido-4-phenylpyridin-1-ium, 4-Phenylpyridine 1-oxide, p-Phenylpyridine N-oxide<sup>[1]</sup>

Chemical Structure:

Caption: Chemical structure of **4-Phenylpyridine N-oxide**.

## Physicochemical and Spectroscopic Data

A summary of the key physicochemical and spectroscopic properties of **4-Phenylpyridine N-oxide** is presented in the tables below. This data is crucial for its identification, purification, and handling in a laboratory setting.

Table 1: Physicochemical Properties of **4-Phenylpyridine N-oxide**

Property	Value	Reference(s)
Molecular Formula	C <sub>11</sub> H <sub>9</sub> NO	[1][2][4]
Molecular Weight	171.20 g/mol	[2][5]
Appearance	Light yellow to brown powder/crystal	[1][6]
Melting Point	152-156 °C	[6]
Solubility	Soluble in organic solvents	[1]
Purity (typical)	>98.0% (HPLC)	[6]

Table 2: Spectroscopic Data References for **4-Phenylpyridine N-oxide**

Spectroscopic Technique	Database/Reference
<sup>1</sup> H NMR	--INVALID-LINK--
<sup>13</sup> C NMR	--INVALID-LINK--
Mass Spectrometry	--INVALID-LINK--
Infrared (IR) Spectroscopy	--INVALID-LINK--

## Synthesis and Experimental Protocols

**4-Phenylpyridine N-oxide** is typically synthesized through the oxidation of 4-phenylpyridine. Several methods have been reported, with the choice of oxidizing agent and reaction conditions influencing the yield and purity of the final product.

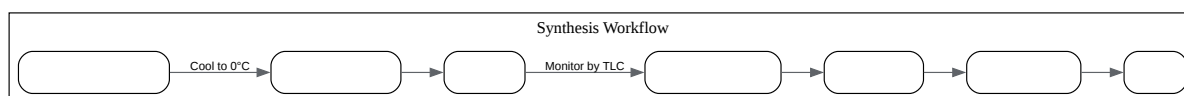
### Synthesis via meta-Chloroperoxybenzoic Acid (m-CPBA)

This is a common and efficient method for the N-oxidation of pyridines.

Experimental Protocol:

- Dissolve 4-phenylpyridine (1.0 eq) in a suitable solvent such as chloroform (CHCl<sub>3</sub>) or dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>).

- Cool the solution to 0 °C in an ice bath.
- Slowly add a solution of m-CPBA (1.0-1.2 eq) in the same solvent to the cooled solution of 4-phenylpyridine.
- Allow the reaction mixture to warm to room temperature and stir for several hours (typically 4-12 hours), monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding a reducing agent, such as a saturated aqueous solution of sodium thiosulfate ( $\text{Na}_2\text{S}_2\text{O}_3$ ) or sodium sulfite ( $\text{Na}_2\text{SO}_3$ ), to destroy any excess peroxide.
- Separate the organic layer and wash it sequentially with a saturated aqueous solution of sodium bicarbonate ( $\text{NaHCO}_3$ ) to remove m-chlorobenzoic acid, followed by brine.
- Dry the organic layer over an anhydrous drying agent (e.g.,  $\text{Na}_2\text{SO}_4$  or  $\text{MgSO}_4$ ), filter, and concentrate under reduced pressure.
- The crude product can be purified by recrystallization or column chromatography on silica gel.



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Caption: Workflow for the synthesis of **4-Phenylpyridine N-oxide** using m-CPBA.

## Reactivity and Potential Applications

The N-oxide group in **4-phenylpyridine N-oxide** significantly alters its reactivity profile compared to 4-phenylpyridine.

- **Nucleophilicity of the Oxygen Atom:** The oxygen atom of the N-oxide is nucleophilic and can react with various electrophiles.
- **Electrophilicity of the Pyridine Ring:** The N-oxide group withdraws electron density from the pyridine ring, particularly at the 2- and 4-positions, making these positions susceptible to nucleophilic attack. This is a key aspect of its reactivity and is exploited in various synthetic transformations.
- **Catalysis:** **4-Phenylpyridine N-oxide** can be used as a catalyst in various chemical reactions.<sup>[1]</sup>

#### Potential Applications:

- **Pharmaceutical Intermediate:** It is reported to be a pharmaceutical intermediate, suggesting its use in the synthesis of more complex, biologically active molecules.
- **Chemical Synthesis:** Its unique reactivity makes it a valuable building block in organic synthesis.

## Biological Activity and Drug Development Context

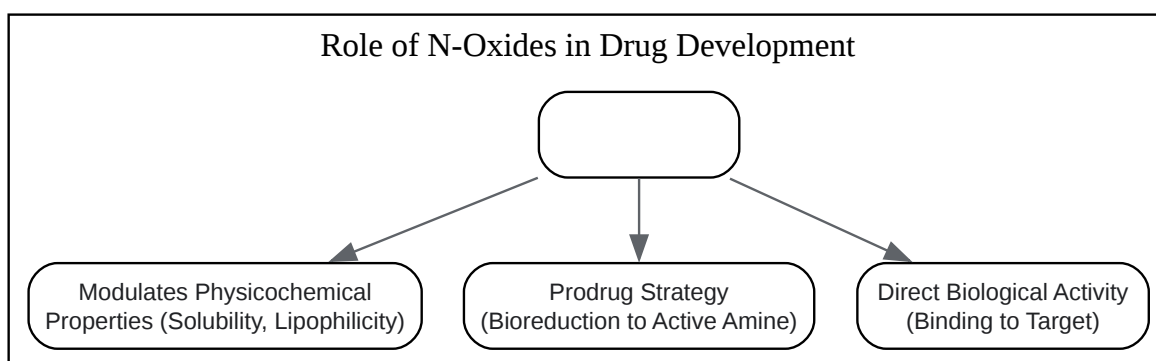
While specific biological targets and mechanisms of action for **4-phenylpyridine N-oxide** are not extensively documented in the public domain, the broader class of N-oxides has significant relevance in medicinal chemistry and drug development.

N-oxide functionalities can be incorporated into drug candidates for several reasons:

- **Modulation of Physicochemical Properties:** The polar N-oxide group can increase the water solubility and modulate the lipophilicity of a molecule, which can in turn affect its absorption, distribution, metabolism, and excretion (ADME) profile.
- **Prodrug Strategies:** In some cases, N-oxides can act as prodrugs. They can be bio-reduced in vivo to the corresponding parent tertiary amine, which may be the active form of the drug. This can be particularly relevant in targeting hypoxic tissues, such as those found in solid tumors, where reductive enzymes are often upregulated.

- **Direct Biological Activity:** The N-oxide moiety itself can be crucial for binding to a biological target and eliciting a therapeutic effect.

Given its status as a pharmaceutical intermediate, it is plausible that **4-phenylpyridine N-oxide** serves as a precursor for the synthesis of compounds being investigated for various therapeutic areas. The general biological activities of related pyridine N-oxide derivatives span a wide range, including antimicrobial and enzyme inhibitory activities.



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Caption: Key roles of the N-oxide functionality in drug development.

## Conclusion

**4-Phenylpyridine N-oxide** is a well-characterized chemical compound with established synthetic routes and a growing interest in its potential applications, particularly in the realm of medicinal chemistry. While detailed public information on its specific biological activity is limited, its role as a pharmaceutical intermediate and the known functions of the N-oxide group in drug design suggest its importance in the development of novel therapeutics. This guide provides a comprehensive overview of its core characteristics to aid researchers and scientists in their work with this versatile molecule. Further research into its specific biological targets and mechanisms of action is warranted to fully elucidate its therapeutic potential.

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